

Fomentariol: A Technical Guide to its Structure, Chemical Properties, and Biological Activity

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Compound of Interest

Compound Name: *Fomentariol*

CAS No.: 53948-12-2

Cat. No.: B12762218

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Abstract

Fomentariol, a natural benzotropolone derivative isolated from the medicinal mushroom *Fomes fomentarius*, is emerging as a compound of significant interest in pharmaceutical research.^{[1][2]} Its potential as an antidiabetic agent, coupled with anti-inflammatory and antioxidant properties, positions it as a promising candidate for further investigation and drug development.^{[1][3][4]} This technical guide provides a comprehensive overview of the structural and chemical properties of **fomentariol**, detailed experimental protocols for its isolation and characterization, and an exploration of its known biological activities and associated signaling pathways. All quantitative data are presented in structured tables for ease of reference, and key processes are visualized through detailed diagrams.

Chemical Structure and Properties

Fomentariol (IUPAC Name: 2,3,4,6-tetrahydroxy-1,7-bis[(E)-3-hydroxyprop-1-enyl]benzo[5]annulen-5-one) is a moderately polar substance.^{[1][6]} Its molecular structure is characterized by a benzotropolone core.

Table 1: Chemical and Physical Properties of **Fomentariol**

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ O ₇	[5]
Molecular Weight	332.3 g/mol	[5]
Exact Mass	332.08960285 Da	[1][5]
Monoisotopic Mass	332.08960285 Da	[5]
CAS Number	53948-12-2	[5]
Appearance	Not specified in results	
Melting Point	Not specified in results	
Solubility	Soluble in methanol-d4	[1]

Table 2: Spectroscopic Data for **Fomentariol**

Spectroscopic Technique	Key Data Points	Source
¹ H NMR (in methanol-d4)	Signal at 4.35 ppm is well-separated and can be used for quantification.	[1]
UPLC-HRMS	Detected as [M-H] ⁻ ion with an exact mass of m/z 331.0820 in negative ionization mode.	[1][6]
UV-Vis	Detection performed at 326 nm.	[1]

Experimental Protocols

Extraction of **Fomentariol** from **Fomes fomentarius**

This protocol describes a rapid, single-step extraction method using ethanol.[1][6]

- **Sample Preparation:** The fungal material of *Fomes fomentarius* is first chopped into smaller pieces.[\[1\]](#)
- **Extraction:** The chopped fungal material is added to ethanol (99.5%) and incubated for 24 hours at room temperature.[\[1\]](#) For larger scale extraction, 1 gram of fungal material can be mixed with 15 mL of absolute ethanol and shaken continuously for 12 hours at room temperature.[\[3\]](#)
- **Filtration:** The resulting extract is then filtered through paper to remove solid fungal debris.[\[1\]](#)
- **Solvent Evaporation:** The solvent is evaporated from the filtrate, which can be done by leaving it overnight at room temperature or using a rotary evaporator to obtain a dry extract.[\[1\]](#)[\[3\]](#)
- **Reconstitution:** The dry extract is reconstituted in a solvent mixture of acetonitrile and water (50:50, v/v) and filtered through a 0.22 µm nylon filter before analysis or purification.[\[1\]](#)

Isolation and Purification by Semipreparative HPLC

This method is used for the isolation and purification of **fomentariol** from the ethanolic extract.[\[1\]](#)[\[2\]](#)

- **HPLC System:** A Dionex Ultimate 3000 HPLC system equipped with a PDA detector is utilized.[\[1\]](#)
- **Column:** A Hypersil Gold semipreparative HPLC column (5 µm, 150 × 10 mm) is used for separation.[\[1\]](#)
- **Mobile Phase:** The mobile phase consists of two solvents: Acetonitrile (A) and 0.1% formic acid in water (B).[\[1\]](#)
- **Gradient Elution:** The gradient starts with 95% B, which is decreased to 5% B over 13 minutes. It is then returned to the initial 95% B in 0.05 minutes, followed by a re-equilibration period, making the total run time 15 minutes.[\[1\]](#)
- **Flow Rate:** The flow rate is maintained at 2 mL·min⁻¹.[\[1\]](#)
- **Injection Volume:** An injection volume of 100 µL is used.[\[1\]](#)

- Detection: Detection is performed at 326 nm, and UV-Vis spectra of the major peaks are recorded.[\[1\]](#)
- Fraction Collection: Fractions containing **fomentariol** are collected between 9.3 and 10 minutes.[\[1\]](#)

Characterization and Quantification

High-resolution mass spectrometry is used to confirm the presence and determine the exact mass of **fomentariol**.[\[1\]](#)

- Instrumentation: A UPLC system coupled with a high-resolution mass spectrometer.
- Ionization Mode: Higher signal intensity for **fomentariol** is obtained in the negative ionization mode.[\[1\]](#)
- Mass Analysis: The exact mass of the $[M-H]^-$ ion is measured. For **fomentariol**, this is m/z 331.0820.[\[1\]](#)[\[6\]](#) Collision-induced dissociation at 15 V can be used to generate product ion spectra for structural confirmation.[\[1\]](#)

Quantitative NMR (qNMR) is employed to determine the purity and amount of isolated **fomentariol**.[\[1\]](#)

- Sample Preparation: The purified **fomentariol** fraction is dried (e.g., using a Rotavapor) and the dry sample is dissolved in methanol- d_4 (99.9%).[\[1\]](#)
- Internal Standard: A known amount of an internal standard, such as toluene, is added.[\[1\]](#)
- NMR Spectrometer: Spectra are recorded on a 400 MHz NMR spectrometer.[\[1\]](#)
- Quantification: The amount of **fomentariol** is calculated by comparing the integral of a specific, well-separated proton signal of **fomentariol** (at 4.28–4.36 ppm) to the integral of a signal from the internal standard (e.g., toluene at 2.29–2.35 ppm).[\[1\]](#)

Biological Activity and Signaling Pathways

Fomentariol has demonstrated notable biological activities, particularly in the context of metabolic diseases and inflammation.

Antidiabetic Effects

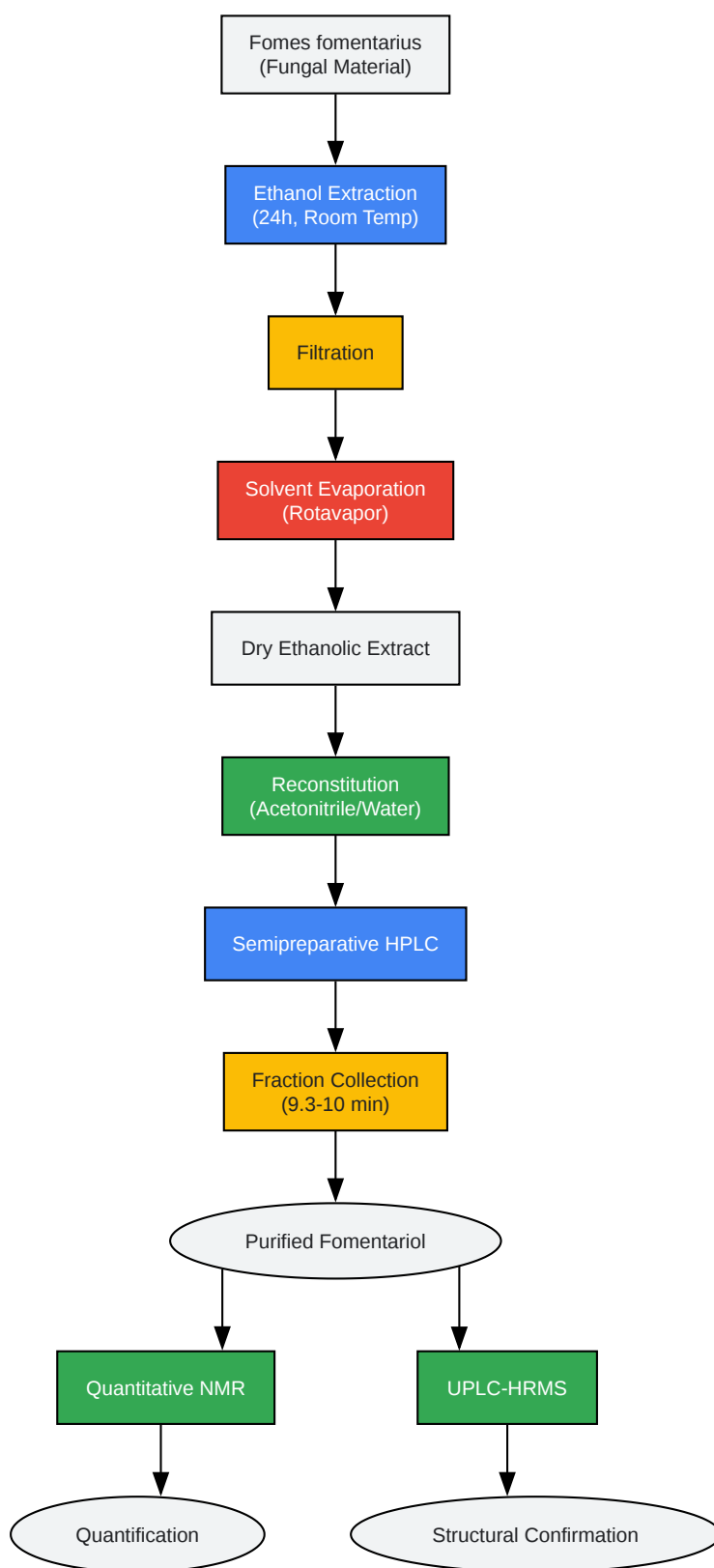
Recent studies have highlighted **fomentariol** as a potent inhibitor of key enzymes involved in carbohydrate metabolism, suggesting its potential as an antidiabetic agent.[\[3\]](#)[\[4\]](#)

- **α-Glucosidase Inhibition:** **Fomentariol** has been shown to be a potent inhibitor of α-glucosidase, with a higher inhibitory activity than the established drug acarbose.[\[3\]](#)[\[4\]](#) This enzyme is located in the brush border of the small intestine and is responsible for breaking down complex carbohydrates into glucose. Its inhibition slows down glucose absorption, thereby reducing postprandial hyperglycemia.
- **DPP-4 Inhibition:** **Fomentariol** also inhibits dipeptidyl peptidase-4 (DPP-4), an enzyme that inactivates incretin hormones like GLP-1.[\[3\]](#)[\[4\]](#) By inhibiting DPP-4, **fomentariol** can increase the levels of active GLP-1, which in turn stimulates insulin secretion and suppresses glucagon release in a glucose-dependent manner.

Anti-inflammatory Activity

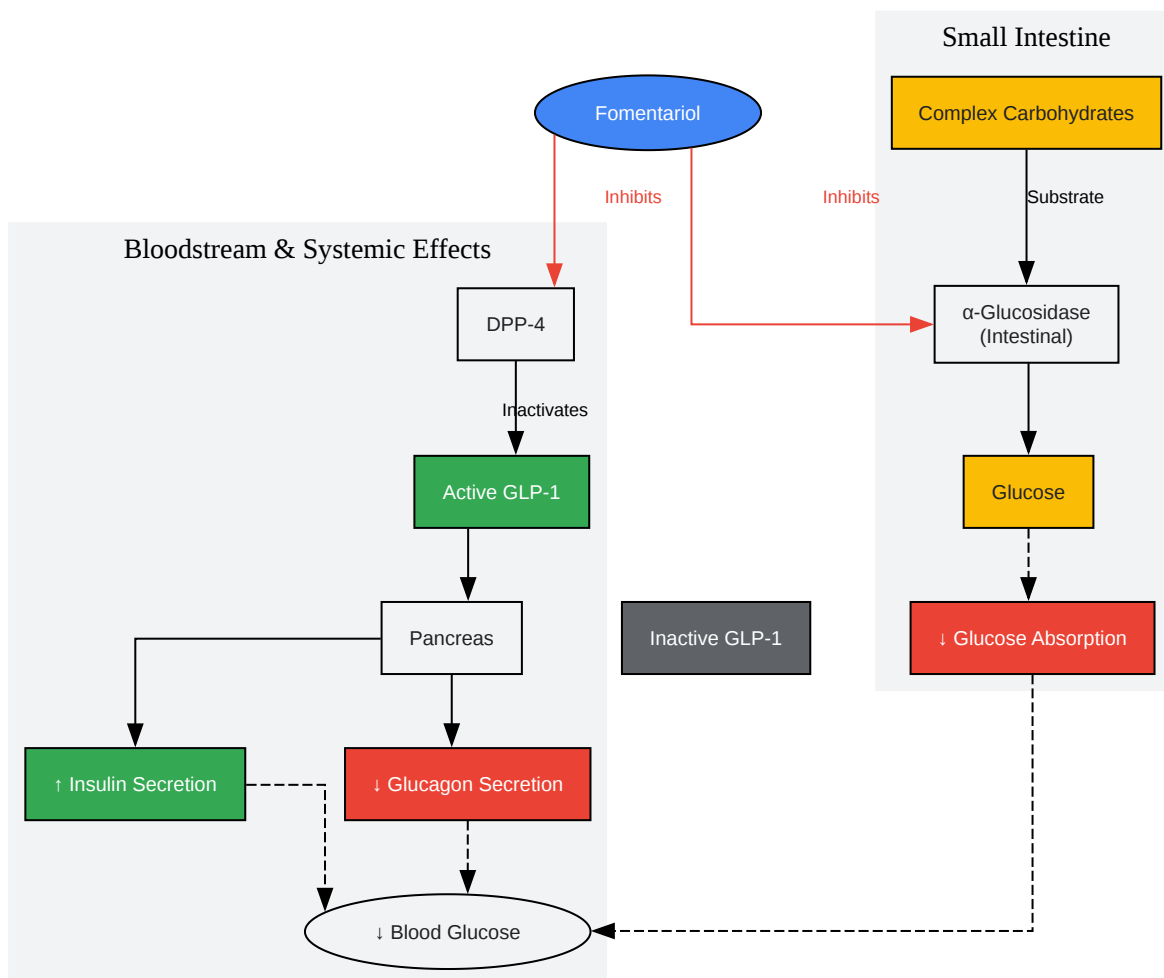
Fomentariol has been reported to exhibit anti-inflammatory properties by suppressing the activation of the signal transducer and activator of transcription 3 (STAT3).[\[4\]](#) It has also been shown to modulate inflammatory responses induced by lipopolysaccharides in macrophages.[\[7\]](#)

Visualizations



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Caption: Experimental workflow for the extraction, isolation, and characterization of **Fomentariol**.



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Caption: Proposed signaling pathway for the antidiabetic effects of **Fomentariol**.

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